

3-oxopropanoic acid natural occurrence metabolic pathways

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Compound Focus: 3-Oxopropanoic acid

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Metabolic Pathways of 3-Oxopropanoic Acid

Pathway / Role	Organism / Context	Key Enzymes / Processes	Fate of 3-Oxopropanoic Acid
Beta-Alanine Metabolism [1]	Mammals (including humans)	Beta-alanine-pyruvate transaminase, Malonate-semialdehyde dehydrogenase (EC 1.2.1.15)	Oxidized to malonate, then to malonyl-CoA for fatty acid synthesis
Alternative Propionate Metabolism [1]	Tissues with high fatty acid oxidation (e.g., liver)	Methylmalonate-semialdehyde dehydrogenase (EC 1.2.1.27)	From 2-methyl-3-oxopropanoate oxidation to propanoyl-CoA, linking to TCA cycle
CO₂ Fixation (3-HPI/4-HB Cycle) [1]	Autotrophic Archaea (<i>Metallosphaera sedula</i> , <i>Nitrosopumilus maritimus</i>)	Malonyl-CoA reductase, Malonic semialdehyde reductase	Reduced to 3-hydroxypropionate; key intermediate in converting malonyl-CoA to propionyl-CoA

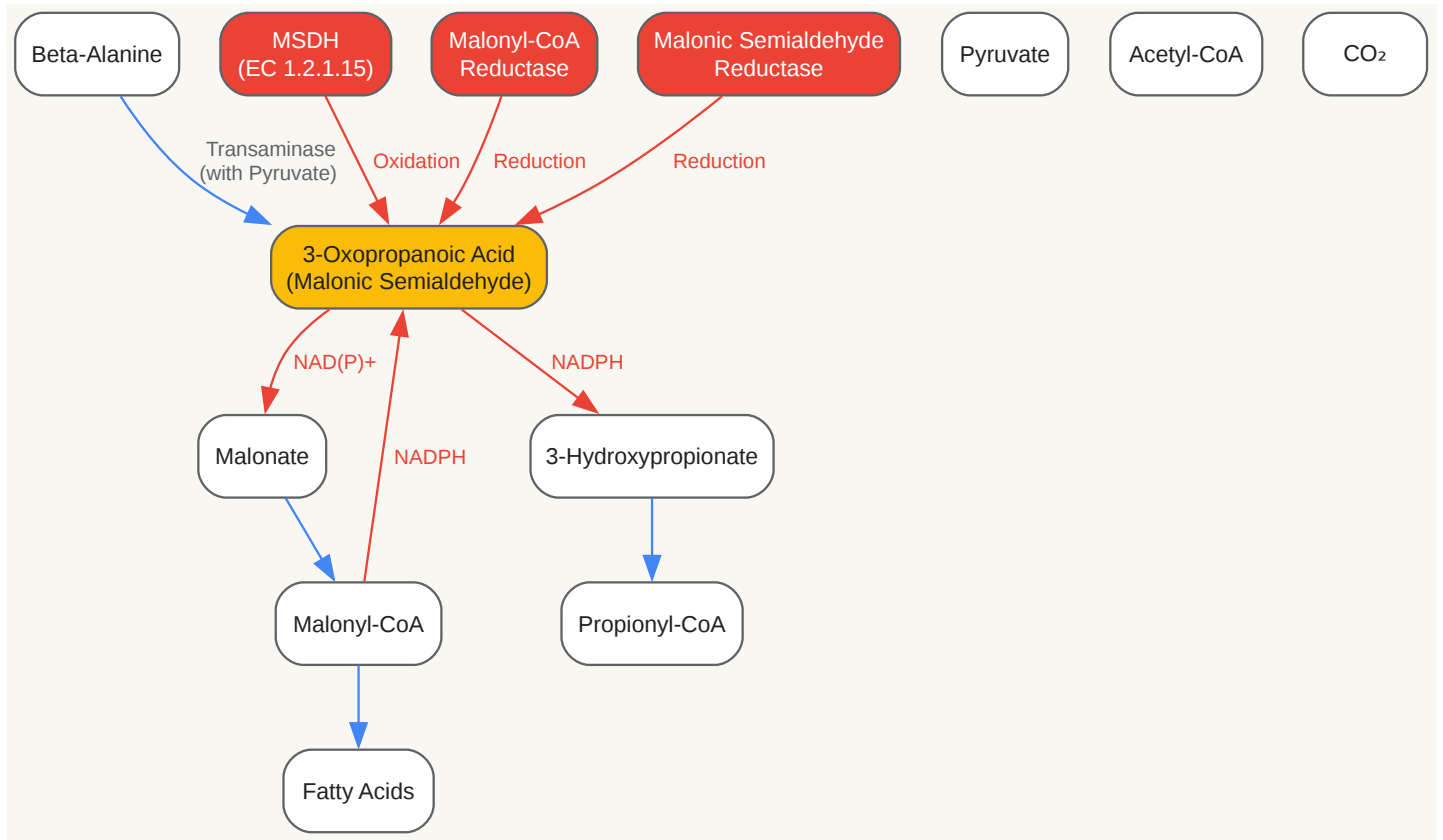
Pathway / Role	Organism / Context	Key Enzymes / Processes	Fate of 3-Oxopropanoic Acid
Degradation of Other Compounds [2] [3]	Bacteria (<i>Pseudomonas fluorescens</i> , <i>Escherichia coli</i>)	Hydration of propiolic acid; Uracil degradation	Formed as an intermediate and converted to acetyl-CoA via decarboxylation
Atmospheric Presence [2] [3]	Environmental (aerosols)	-	Detected in marine, Arctic, and urban aerosols (e.g., Arctic, North Pacific, India, Tokyo)

Functional Roles in Key Pathways

Beta-Alanine Metabolism is a well-characterized pathway in mammals. **3-Oxopropanoic acid** is produced from beta-alanine and is subsequently oxidized, connecting this non-proteinogenic amino acid to central carbon metabolism and lipid biosynthesis [1]. Defects in the mitochondrial enzyme malonyl-CoA decarboxylase can cause **3-oxopropanoic acid** to accumulate, leading to metabolic disturbances [1].

In the **3-Hydroxypropionate/4-Hydrobutyrate (3-HP/4-HB) Cycle**, used by some Archaea for carbon fixation, **3-oxopropanoic acid** is a crucial intermediate. The cycle efficiently incorporates inorganic carbon into organic molecules [1].

The diagram below illustrates the central role of **3-oxopropanoic acid** across these different metabolic pathways.



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Key metabolic pathways and enzymes for 3-oxopropanoic acid.

Experimental Insights & Analytical Methods

Enzyme Kinetics are crucial for understanding metabolic control. The table below shows the kinetic parameters of malonic semialdehyde reductase from two different archaea.

Organism	Enzyme	K_m (mM)	V_{max} ($\mu\text{mol}/\text{min}/\text{mg}$)	Optimal Temp.	Optimal pH
<i>Nitrosopumilus maritimus</i> [1]	Malonic semialdehyde reductase	0.11	86.9	Not Specified	Not Specified
<i>Metallosphaera sedula</i> [1]	Malonic semialdehyde reductase	0.07	200 (at 65°C)	75°C	6.7

Synthesis and Handling in a lab setting requires specific approaches. **3-Oxopropanoic acid** is highly reactive and often generated **in situ** for reactions [2] [3]. One common method involves reacting malic acid with concentrated sulfuric acid, which also produces formic acid, water, and carbon monoxide [2] [3]. A more stable precursor is **ethyl 3-oxopropionate diethyl acetal**, which can be hydrolyzed with dilute sulfuric acid and neutralized to yield the acid [2] [3].

In **analytical chemistry** and **drug development**, **3-oxopropanoic acid** is used as a **reference standard** for compounds like Epinephrine to ensure analytical method validation and quality control during drug synthesis [4].

Research Applications & Considerations

The diverse functions of **3-oxopropanoic acid** make it relevant for several research applications:

- **Metabolic Disease Research:** Investigating inborn errors of metabolism related to malonic semialdehyde dehydrogenase and malonyl-CoA decarboxylase [1].
- **Microbial Biochemistry:** Studying carbon fixation pathways in archaea and bacterial degradation of pollutants [2] [1].
- **Environmental Science:** Tracing sources and chemistry of organic aerosols [2].

When working with this compound, note that it can **inhibit biochemical assays**, including the polymerase chain reaction (PCR) and the activity of certain enzymes like malonate-semialdehyde dehydrogenase [1].

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References

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